

Introduction: Understanding the Molecule and Its Reactivity

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Compound of Interest

Compound Name: 11-(Bromomethyl)tricosane

CAS No.: 732276-63-0

Cat. No.: B1632206

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11-(Bromomethyl)tricosane is a long-chain alkyl bromide, a class of molecules frequently utilized in synthetic chemistry as alkylating agents. Its structure, featuring a 24-carbon backbone, imparts significant lipophilicity, while the bromomethyl group serves as a reactive handle for introducing the tricosane moiety onto other molecules. This reactivity, however, is the primary source of its associated hazards. For researchers in materials science and drug development, where it may be used as a solubility-enhancing reagent or a building block for complex organic frameworks, a comprehensive understanding of its material safety is not merely a regulatory formality but a prerequisite for sound experimental design and personnel protection.^{[1][2]} This guide synthesizes available safety data to provide a framework for its safe handling, grounded in the chemical principles that dictate its behavior.

Chemical and Physical Properties

A precise understanding of a chemical's properties is the foundation of its safe handling. These parameters dictate appropriate storage conditions, predict its behavior in various experimental setups, and inform risk assessments.

Identification

Identifier	Value	Source
Chemical Name	11-(Bromomethyl)tricosane	[3][4]
CAS Number	732276-63-0	[1][3][5]
Molecular Formula	C ₂₄ H ₄₉ Br	[1][3][4]
Molecular Weight	417.55 g/mol	[1][4]
Synonyms	2-decyl-1-tetradecyl bromide, 1-bromo-2-decyltetradecane	[4][6]

Physicochemical Data

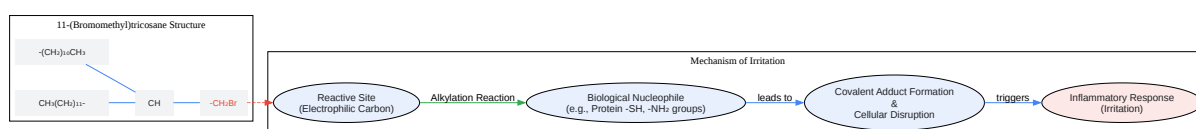
Property	Value	Source
Physical State	Colorless to light yellow/orange clear liquid	[4][7]
Storage Temperature	Refrigerated (0-10°C)	[2]
Boiling Point	459.2 ± 13.0 °C (Predicted)	[4][8]
Density	0.952 ± 0.06 g/cm ³ (Predicted)	[4][8]
Flash Point	148 °C	[7]
Refractive Index	1.47	[4][8]

Hazard Identification and Mechanistic Toxicology

According to the Globally Harmonized System (GHS), **11-(Bromomethyl)tricosane** is classified as a significant irritant.[3] Understanding the chemical basis of this classification is key to appreciating the required safety protocols.

- GHS Classification: Skin Irritation, Category 2; Serious Eye Irritation, Category 2.[5]
- Signal Word: Warning.[4][5]
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation).[3][5]

The primary hazard stems from the electrophilic nature of the carbon atom bonded to the bromine. As an alkylating agent, this molecule can react with nucleophiles, including the amine, thiol, and hydroxyl groups found in biological macromolecules like proteins and enzymes. This covalent modification can disrupt cellular function, leading to the observed irritation and inflammatory response upon contact with skin and eyes.



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Diagram illustrating the reactive bromomethyl group and its mechanism of irritation.

Safe Handling and Exposure Control

A multi-layered approach to safety, combining engineering controls, administrative procedures, and personal protective equipment (PPE), is essential for mitigating the risks associated with **11-(Bromomethyl)tricosane**.

Engineering Controls

The primary engineering control is to minimize the generation of vapors or mists.[5]

- **Fume Hood:** All handling of **11-(Bromomethyl)tricosane** must be conducted inside a certified chemical fume hood. This is the most critical control to prevent inhalation exposure.
- **Local Exhaust Ventilation:** If a full fume hood is not feasible for a specific apparatus, dedicated local exhaust ventilation (e.g., a snorkel) must be positioned at the point of potential release.[5]

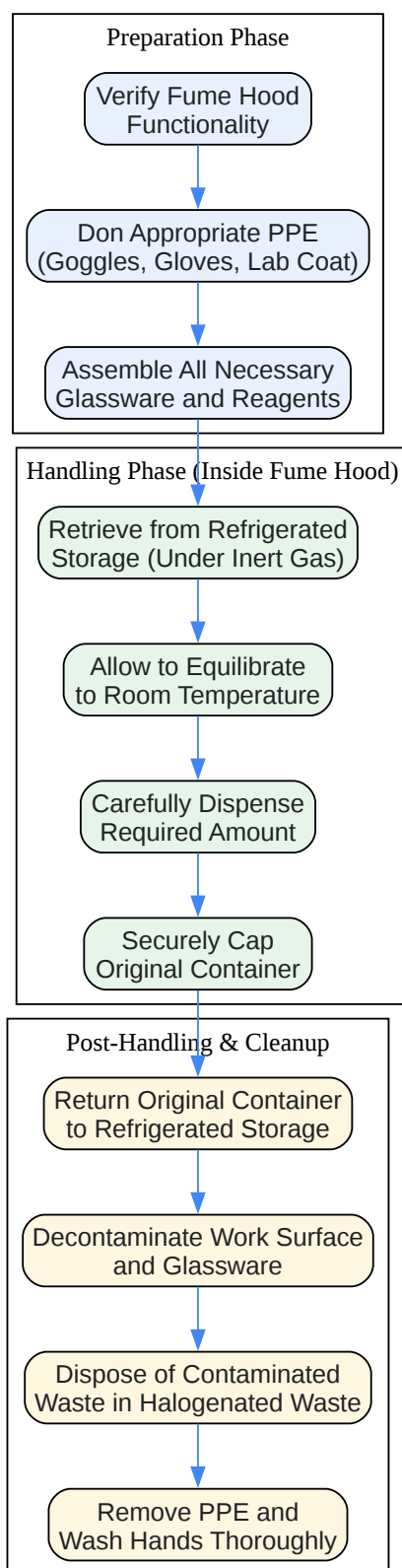
Personal Protective Equipment (PPE)

The selection of PPE is dictated by the identified hazards: skin and eye irritation.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. A face shield should be worn in addition to goggles when there is a significant risk of splashing.^{[5][9]}
- **Skin Protection:**
 - **Gloves:** Wear chemically resistant gloves, such as nitrile gloves. Inspect gloves for any signs of degradation or puncture before use.
 - **Lab Coat:** A flame-resistant lab coat should be worn and kept fully fastened.
- **Respiratory Protection:** Under normal conditions of use within a fume hood, respiratory protection is not required. If engineering controls fail or for emergency response, a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors should be used.^[9]

Standard Operating Procedure (SOP) for Handling

The following workflow is a self-validating system designed to minimize exposure.



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*Workflow for the safe handling of **11-(Bromomethyl)tricosane**.*

Emergency Procedures

Preparedness is paramount. All personnel must be familiar with these procedures before beginning work.

First-Aid Measures

- If on Skin: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice/attention.[5][7]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice/attention.[5][7]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, seek medical advice.
- If Swallowed: Rinse mouth. Get medical advice/attention.[5]

Accidental Release Measures

- Personnel: Evacuate the area. Ensure adequate ventilation. Entry should be restricted to trained personnel wearing appropriate PPE.[5]
- Containment: Prevent the spill from entering drains. For a small spill, absorb with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, sealed container for disposal.
- Cleanup: Clean the spill area thoroughly with a suitable solvent (e.g., ethanol or isopropanol) followed by soap and water.

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing measures appropriate for the surrounding environment, such as dry chemical, carbon dioxide (CO₂), or foam.
- Specific Hazards: Thermal decomposition can release irritating and toxic gases, including carbon monoxide, carbon dioxide, and hydrogen bromide.[9]

- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[9]

Storage, Stability, and Disposal

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous situations.

Storage Conditions

- Temperature: Store in a refrigerator (0-10°C).[2][7] The low temperature slows down potential degradation pathways.
- Atmosphere: Keep the container tightly closed and store under an inert gas (e.g., argon or nitrogen).[2][5] This compound is noted as being air and heat sensitive; an inert atmosphere prevents oxidation and potential hydrolysis from atmospheric moisture.[2][7]
- Location: Store in a designated area for hazardous chemicals, away from incompatible materials.

Stability and Reactivity

- Stability: The compound is stable under recommended storage conditions.[9]
- Incompatible Materials: Avoid contact with strong oxidizing agents, which could lead to a vigorous and potentially hazardous reaction.[9]
- Hazardous Polymerization: Hazardous polymerization does not occur.[9]

Disposal Considerations

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Waste Stream: **11-(Bromomethyl)tricosane** and any materials contaminated with it should be disposed of as halogenated organic waste.
- Container: Use a designated, properly labeled, and sealed waste container. Do not mix with incompatible waste streams.

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